

UNC2025 Hydrochloride: A Technical Guide to its Role in TAM Kinase Signaling

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Compound of Interest

Compound Name: *UNC2025 hydrochloride*

Cat. No.: *B2484027*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **UNC2025 hydrochloride**, a potent and orally bioavailable small molecule inhibitor of the TAM (Tyro3, Axl, Mer) family of receptor tyrosine kinases, with a particular focus on its role in modulating TAM kinase signaling. This document details its mechanism of action, summarizes key quantitative data, provides detailed experimental protocols for its characterization, and visualizes the associated signaling pathways.

Introduction to UNC2025 and TAM Kinases

The TAM family of receptor tyrosine kinases, comprising Tyro3, Axl, and Mer (MERTK), are key regulators of cellular processes such as proliferation, survival, and efferocytosis (the clearance of apoptotic cells).[1] Their dysregulation is implicated in various pathologies, including cancer and autoimmune diseases. Gas6 (Growth arrest-specific 6) is a primary ligand for all three TAM receptors, mediating their activation.[2]

UNC2025 hydrochloride has emerged as a critical tool for investigating TAM kinase biology and as a potential therapeutic agent. It functions as an ATP-competitive inhibitor, with high potency against MERTK and Fms-like tyrosine kinase 3 (FLT3).[3][4] Its selectivity for MERTK over other TAM family members, Axl and Tyro3, makes it a valuable instrument for dissecting the specific roles of MERTK in various signaling cascades.[5]

Quantitative Data: In Vitro and Cellular Potency

UNC2025 exhibits potent inhibitory activity against MERTK and FLT3 in both enzymatic and cell-based assays. Its selectivity for MERTK over Axl and Tyro3 is a key feature.

Target Kinase	Assay Type	IC50 (nM)	Ki (nM)	Reference
Mer	Enzymatic	0.74	0.16	[3] [5]
Flt3	Enzymatic	0.8	-	[3]
Axl	Enzymatic	122	13.3	[3] [5]
Tyro3	Enzymatic	-	-	-
Mer	Cell-based (p-Mer)	2.7	-	[5] [6]
Flt3	Cell-based (p-Flt3)	14	-	[6]
Axl	Cell-based (p-Axl)	122	-	[6]
Tyro3	Cell-based (p-Tyro3)	301	-	[6]

Table 1: Inhibitory Activity of UNC2025 against TAM Family and Other Kinases. IC50 values represent the concentration of UNC2025 required to inhibit 50% of the kinase activity. Ki values represent the inhibition constant.

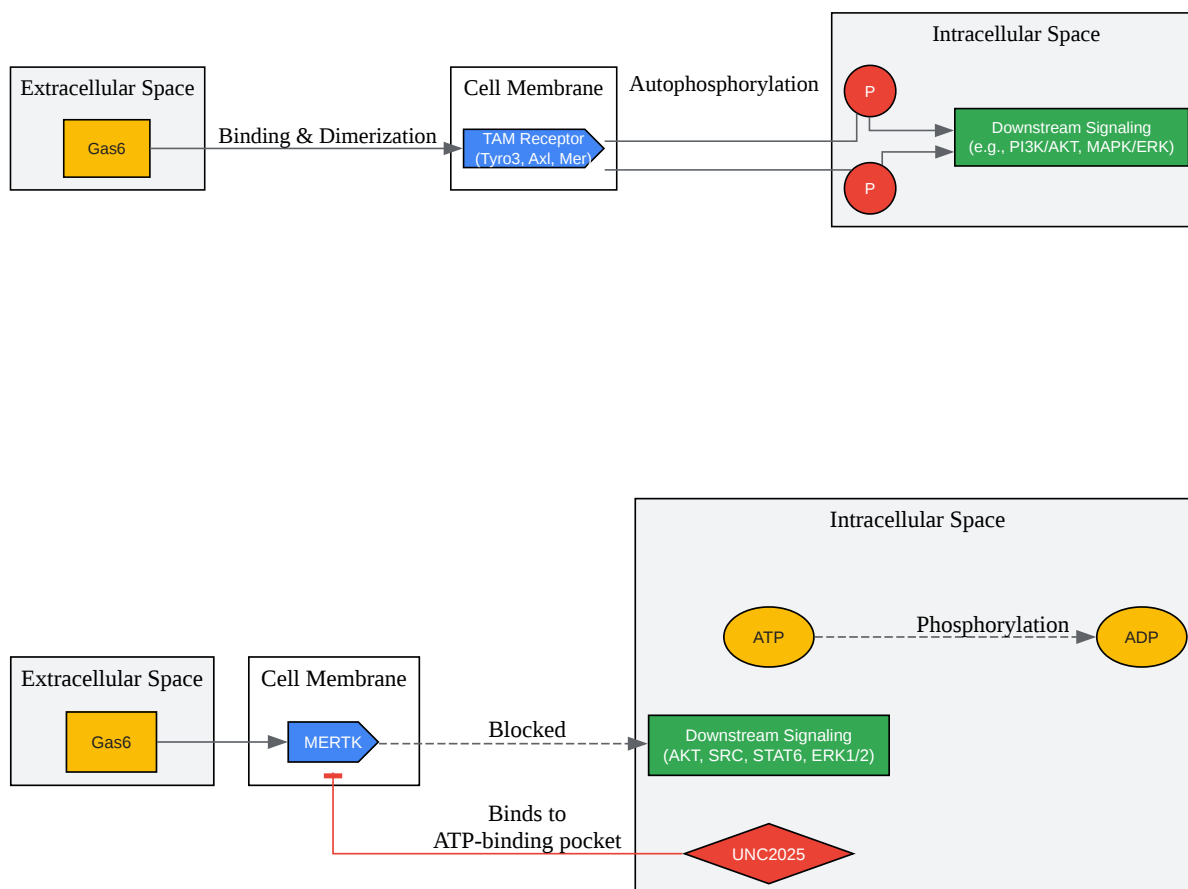
Signaling Pathways Modulated by UNC2025

UNC2025 primarily exerts its effects by inhibiting the phosphorylation and activation of MERTK. This blockade disrupts downstream signaling cascades that are crucial for cell survival and proliferation.

Canonical TAM Kinase Signaling Pathway

Activation of TAM receptors by their ligand, Gas6, leads to receptor dimerization and autophosphorylation of tyrosine residues in the intracellular kinase domain. This creates

docking sites for various downstream signaling molecules, initiating multiple signaling cascades.



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